

Spectroscopic and Mechanistic Insights into Ganoderenic Acid C: A Technical Guide

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Compound of Interest

Compound Name: Ganoderenic acid C

Cat. No.: B8136206

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ganoderenic acid C, a member of the highly oxygenated lanostane-type triterpenoids isolated from the medicinal mushroom *Ganoderma lucidum*, has garnered significant interest within the scientific community. This technical guide provides a comprehensive overview of the spectroscopic data of **Ganoderenic acid C**, detailed experimental protocols for its analysis, and a visualization of its potential mechanism of action, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Spectroscopic Data of Ganoderenic Acid C

The structural elucidation of **Ganoderenic acid C** relies on a combination of spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Mass Spectrometry (MS) Data

Mass spectrometry provides crucial information about the molecular weight and elemental composition of **Ganoderenic acid C**, as well as its fragmentation patterns, which aids in structural confirmation.

Table 1: Mass Spectrometry Data for **Ganoderenic Acid C**

Parameter	Value	Reference
Molecular Formula	C ₃₀ H ₄₂ O ₇	[1]
Molecular Weight	514.65 g/mol	[1]
Ionization Mode	Positive or Negative (Negative mode often provides a strong signal for the deprotonated molecule [M-H] ⁻)	[1]
Precursor Ion (Negative Mode, [M-H] ⁻)	m/z 513.3	[1]
Precursor Ion (Positive Mode, [M+H] ⁺)	m/z 515.3	[1]
Common Fragmentation Pathways	Neutral loss of water (H ₂ O, 18 Da) and carbon dioxide (CO ₂ , 44 Da)	

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

¹H NMR spectroscopy provides information about the chemical environment of hydrogen atoms in the molecule, while ¹³C NMR spectroscopy reveals the types of carbon atoms present. Although a complete and definitively assigned ¹³C NMR dataset for **Ganoderenic acid C** is not readily available in the cited literature, ¹H NMR data has been reported.

Table 2: ¹H NMR Spectroscopic Data for Ganoderic Acid C

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Tentative Assignment	Reference
5.16	dd	8.4, 8.4	H-?	
4.69	s	-	H-12	
1.48	s	-	CH ₃	
1.45	s	-	CH ₃	
1.40	d	6.7	CH ₃	
1.36	d	7.3	CH ₃	
1.21	s	-	CH ₃	
1.16	s	-	CH ₃	
1.10	s	-	CH ₃	

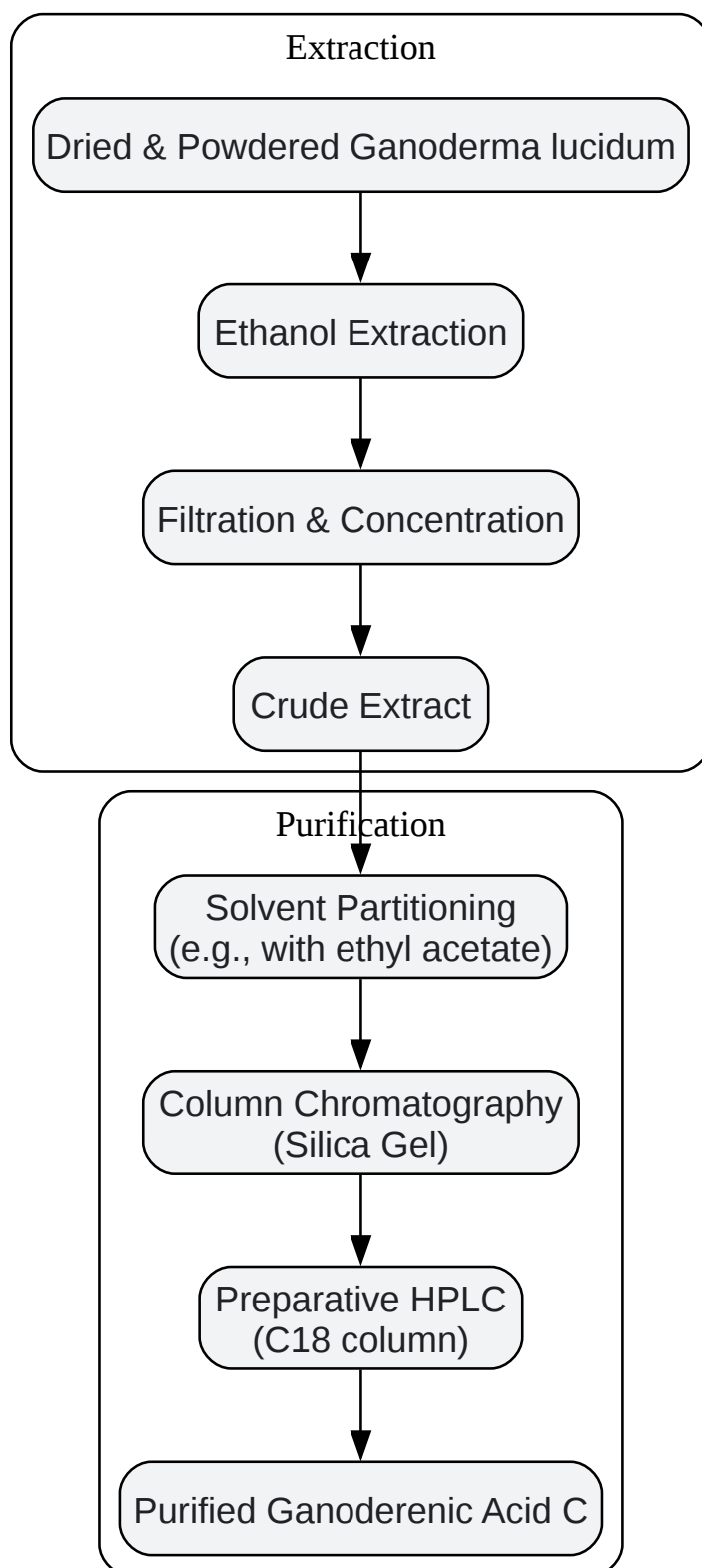
Note: The assignments are based on data for ganoderic acid C and may require further 2D NMR experiments for definitive confirmation for **Ganoderenic acid C**.

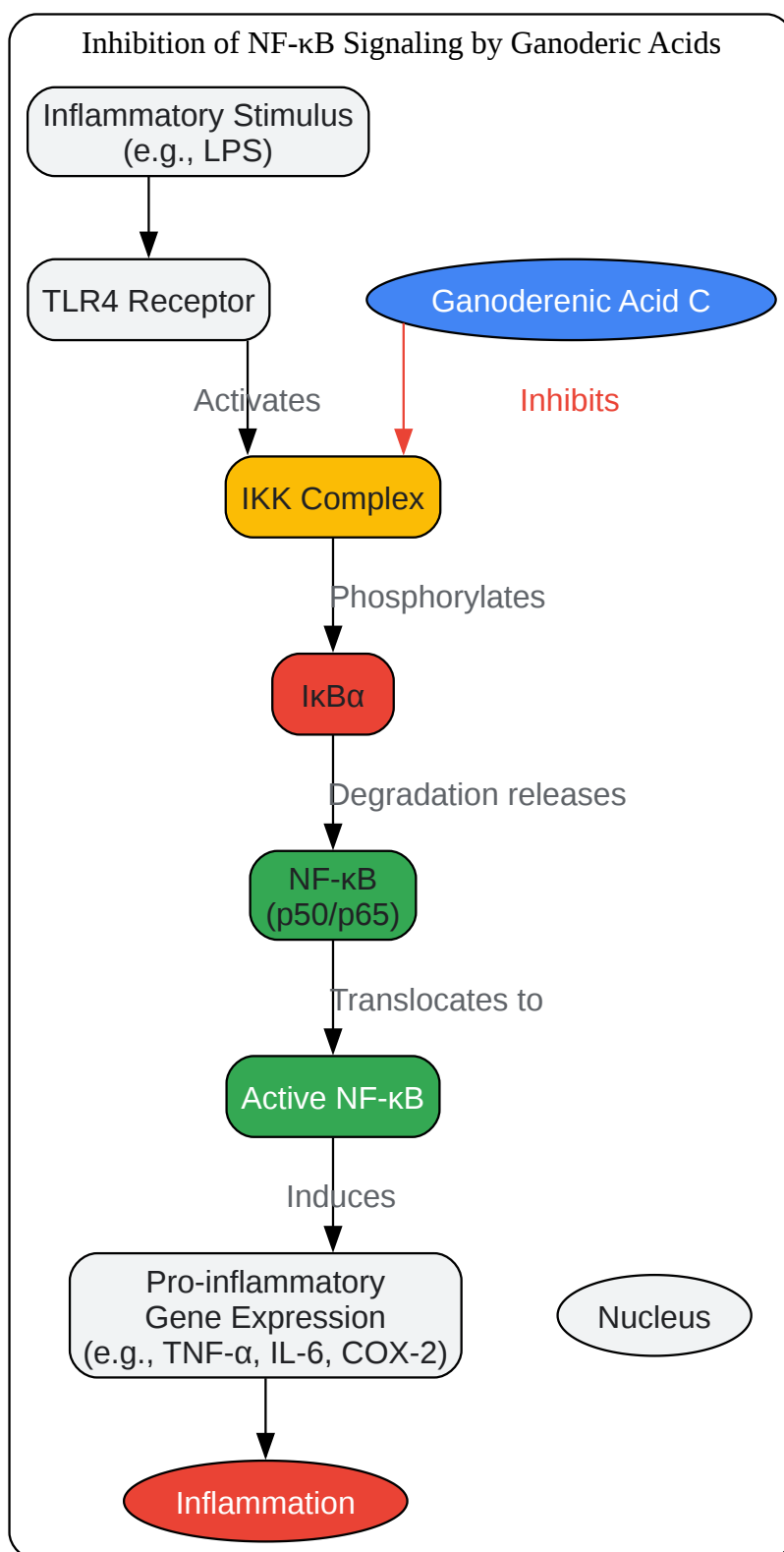
Experimental Protocols

The following section details the methodologies for the extraction, purification, and analysis of **Ganoderenic acid C**.

Extraction and Isolation of Ganoderic Acids

A common procedure for extracting triterpenoids from Ganoderma species involves solvent extraction followed by chromatographic purification.





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References

- 1. researchgate.net [researchgate.net]
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